

Introduction: The Significance of Benzothiazole-6-carboxylic Acid

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Compound of Interest

Compound Name: **Benzothiazole-6-carboxylic acid**

Cat. No.: **B184203**

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Benzothiazole-6-carboxylic acid belongs to a class of heterocyclic compounds that form the structural core of numerous molecules of high interest in pharmaceutical and materials science. [1][2] The benzothiazole scaffold is a privileged structure, found in a range of biologically active compounds, including anticancer, antimicrobial, and neuroprotective agents. [2] **Benzothiazole-6-carboxylic acid**, in particular, serves as a critical building block and intermediate in the synthesis of more complex molecules. A precise understanding of its fundamental physicochemical properties, such as melting and boiling points, is paramount for researchers in process development, quality control, and drug discovery. These parameters dictate purification strategies, reaction conditions, and formulation development, and serve as primary indicators of material purity.

This guide provides a comprehensive technical overview of the melting and boiling points of **Benzothiazole-6-carboxylic acid**. It moves beyond a simple statement of values to explore the underlying principles, detailed experimental methodologies, and the scientific rationale behind the observed thermal behavior, offering field-proven insights for laboratory professionals.

Core Physicochemical Properties

A foundational understanding begins with the compound's basic identifiers and properties, which are summarized below for quick reference.

Property	Value	Source(s)
IUPAC Name	1,3-benzothiazole-6-carboxylic acid	[3]
CAS Number	3622-35-3	
Molecular Formula	C ₈ H ₅ NO ₂ S	[3]
Molecular Weight	179.20 g/mol	[3]
Appearance	White to cream powder	[4]
Assay	≥95.0%	[4]

Melting Point Analysis: A Critical Purity Indicator

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a very narrow temperature range. [\[5\]](#)[\[6\]](#) Therefore, melting point determination is a fundamental and rapid technique for assessing the purity of a compound.[\[5\]](#) The presence of even minor impurities will typically cause a depression in the melting point and a broadening of the melting range.[\[7\]](#)

Reported Melting Point Values

Experimental data for **Benzothiazole-6-carboxylic acid** is well-established and consistent across major chemical suppliers.

Reported Melting Point	Source(s)
245-251 °C (lit.)	

The relatively high melting point is indicative of strong intermolecular forces within the crystal lattice, likely due to a combination of π -stacking from the aromatic rings and hydrogen bonding from the carboxylic acid moiety.

Experimental Protocol for Melting Point Determination (Capillary Method)

The capillary method is the most common and reliable technique for determining the melting point of a powdered solid in a research setting.^[6] The causality behind this protocol is to ensure uniform and controlled heat transfer to a small, packed sample to observe the phase transition accurately.

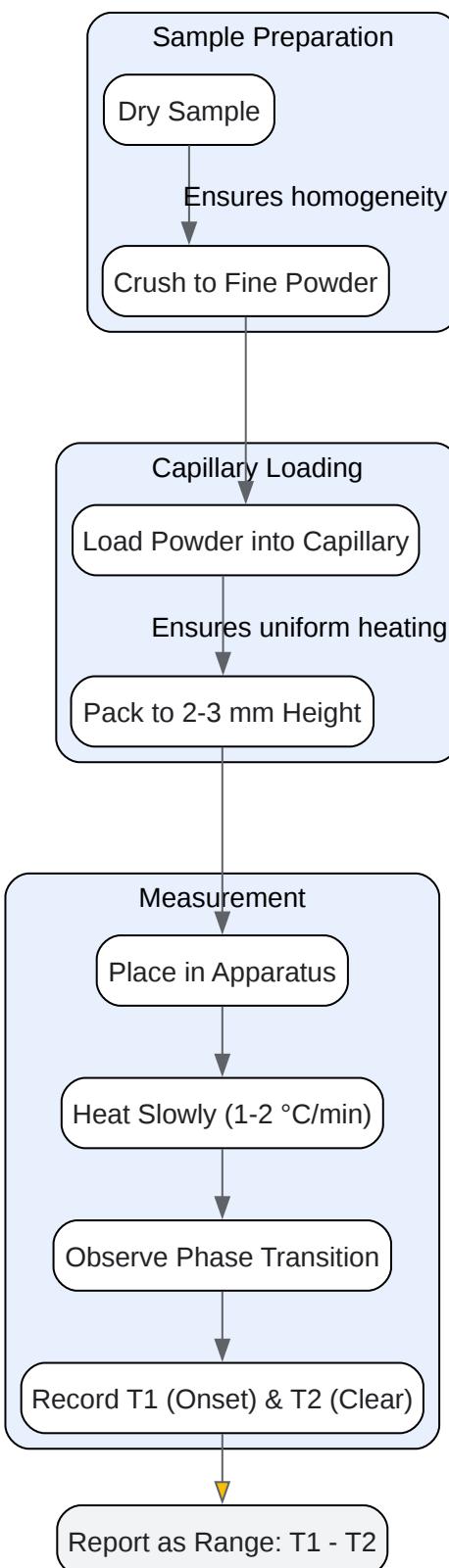
Step-by-Step Methodology:

- Sample Preparation:
 - Ensure the **Benzothiazole-6-carboxylic acid** sample is completely dry, as moisture can depress the melting point.^[5]
 - The sample must be a fine, homogeneous powder.^[5] If starting with larger crystals, gently crush them using a mortar and pestle. This ensures efficient and uniform heat transfer within the capillary.
- Capillary Tube Packing:
 - Take a glass capillary tube sealed at one end.
 - Press the open end of the tube into the powdered sample, forcing a small amount of material into the tube.
 - Invert the tube and tap it gently on a hard surface to pack the powder down into the sealed end.
 - Repeat until a packed column of 2-3 mm in height is achieved.^[6] A proper packing density is crucial for an accurate reading.
- Apparatus Setup:
 - Place the packed capillary tube into the heating block of a melting point apparatus. Most modern devices have a built-in thermometer and a magnifying lens for clear observation.
 - Alternatively, the capillary can be attached to a thermometer with a thread or rubber band and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- Determination:

- Rapid Initial Scan (Optional but Recommended): Heat the sample rapidly (e.g., 10 °C/min) to find an approximate melting range. This saves time during the precise measurement. Allow the apparatus to cool sufficiently before proceeding.
- Accurate Measurement: Begin heating at a slow, controlled rate, approximately 1-2 °C per minute, starting from a temperature about 10 °C below the expected melting point.[6] Slow heating is critical to ensure the sample and thermometer are in thermal equilibrium.
- Record T_1 : Note the temperature at which the first drop of liquid appears.
- Record T_2 : Note the temperature at which the last solid crystal melts, and the entire sample is a clear liquid.[8]
- The melting point is reported as the range from T_1 to T_2 . For a pure sample, this range should be narrow (0.5-1.0 °C).[6]

Visualization: Melting Point Determination Workflow

The following diagram illustrates the logical flow of the experimental protocol.

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Caption: Workflow for determining the melting point of a crystalline solid.

Boiling Point Analysis: A Case of Thermal Decomposition

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, leading to a phase transition from liquid to gas.^{[9][10]} Unlike the melting point, an experimental boiling point for **Benzothiazole-6-carboxylic acid** is not reported in standard chemical literature.

Challenges and Rationale: Decomposition Before Boiling

The absence of a reported boiling point is not an omission but rather an indication of the compound's thermal instability. **Benzothiazole-6-carboxylic acid** has a high melting point of ~250 °C, signifying very strong intermolecular forces. Overcoming these forces to reach the boiling point would require a substantial amount of thermal energy, raising the temperature to a point where the molecule's covalent bonds break.

Studies on other benzothiazole derivatives have shown that the benzothiazole core can begin to decompose at temperatures in the range of 250-350 °C.^[11] It is highly probable that **Benzothiazole-6-carboxylic acid** undergoes thermal decomposition—likely via decarboxylation (loss of CO₂) or other fragmentation pathways—before its vapor pressure can reach atmospheric pressure. Therefore, a true boiling point under standard conditions cannot be experimentally measured.

Standard Protocol for Boiling Point Determination (for Thermally Stable Compounds)

For the benefit of researchers handling other, more volatile compounds, the standard capillary method for determining a boiling point is described below. This technique, known as the Siwoloboff method, is suitable for small sample volumes.^{[12][13]}

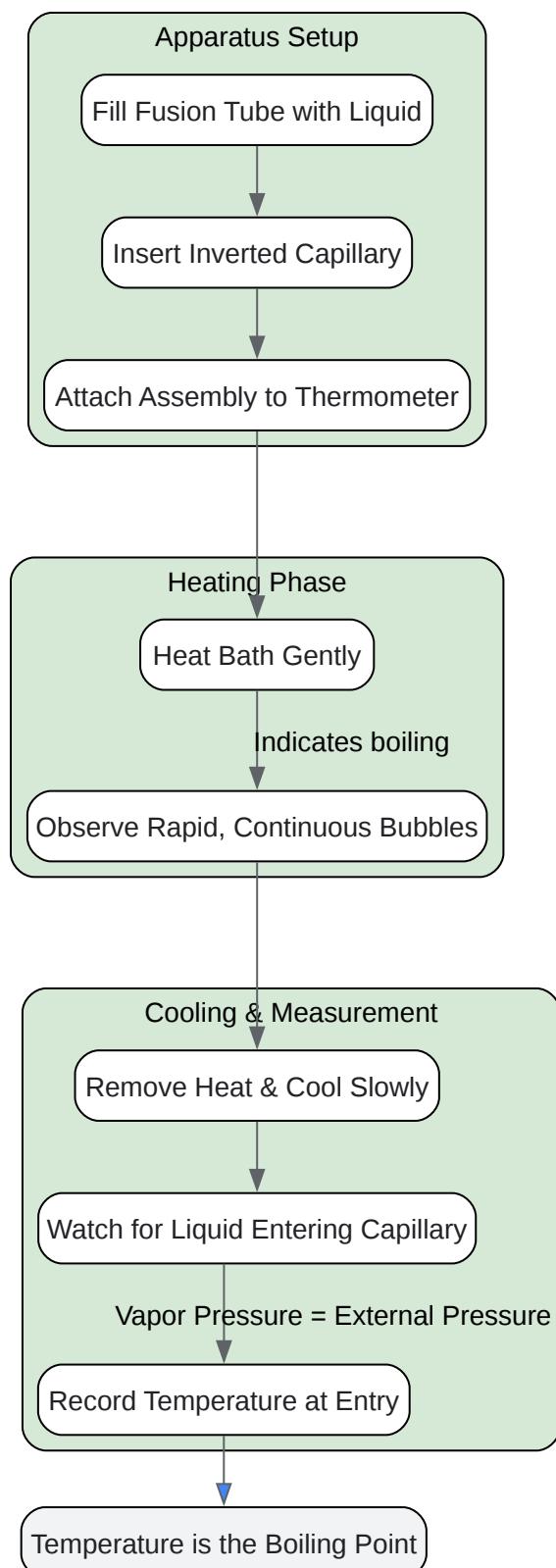
Step-by-Step Methodology:

- Apparatus Setup:
 - Place a few milliliters of the liquid sample into a small fusion tube.

- Take a melting point capillary tube (sealed at one end) and place it into the fusion tube with the open end down.
- Attach the fusion tube assembly to a thermometer.
- Heating and Observation:
 - Heat the assembly in a heating bath. As the temperature rises, air trapped in the capillary will expand and exit as a slow stream of bubbles.
 - Continue heating until the liquid's temperature is just above its boiling point. At this stage, a rapid and continuous stream of bubbles will emerge from the capillary as the liquid's vapor displaces the remaining air.[\[9\]](#)
- Determination:
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. The exact moment the liquid begins to enter the capillary tube is the point at which the external pressure equals the vapor pressure inside the capillary.
 - The temperature recorded at this precise moment is the boiling point of the liquid.

Visualization: Boiling Point Determination Workflow

The following diagram illustrates the standard workflow for a stable liquid.

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